

An In-depth Technical Guide to the Synthesis and Characterization of Tetradecylphosphonic Acid

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Compound of Interest

Compound Name: Tetradecylphosphonic acid

Cat. No.: B1662984

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Abstract

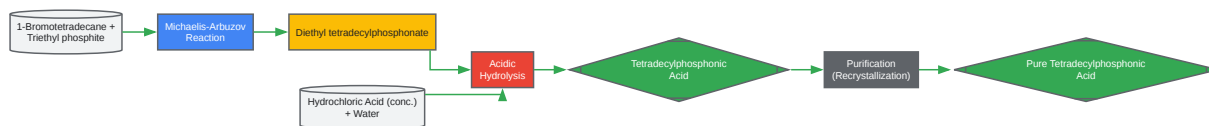
Tetradecylphosphonic acid (TDPA) is a long-chain organophosphorus compound with significant applications in materials science and pharmacology. In materials science, it is utilized as a capping agent for nanoparticles, such as quantum dots, to enhance their stability and performance. In the pharmaceutical realm, TDPA has been identified as an antagonist of lysophosphatidic acid (LPA) receptors, making it a molecule of interest for therapeutic development. This technical guide provides a comprehensive overview of the synthesis and characterization of **tetradecylphosphonic acid**, including detailed experimental protocols, data analysis, and a discussion of its biological significance.

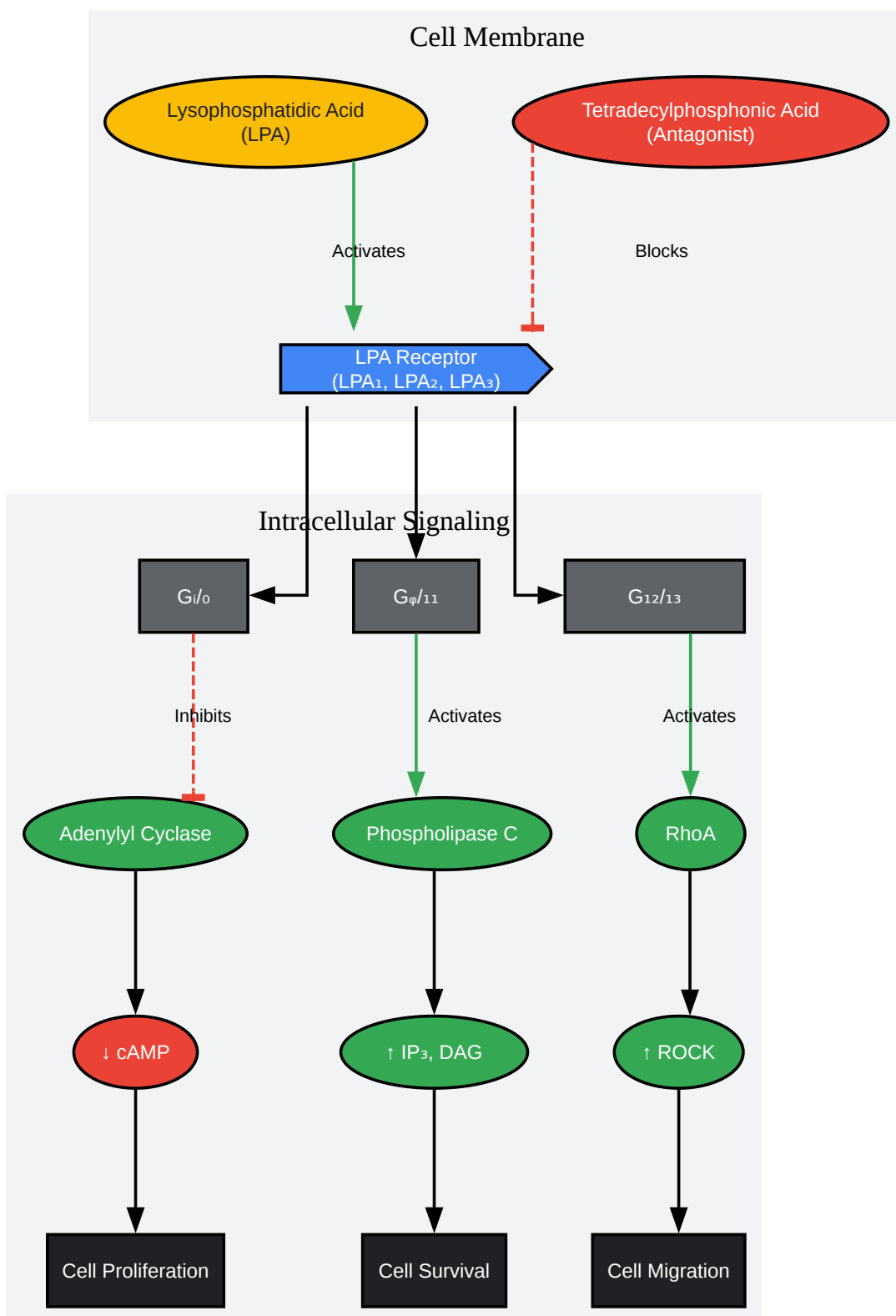
Synthesis of Tetradecylphosphonic Acid

The most common and effective method for the synthesis of **tetradecylphosphonic acid** is a two-step process involving the Michaelis-Arbuzov reaction followed by acidic hydrolysis of the resulting phosphonate ester.

Synthesis Workflow

The overall synthetic pathway can be visualized as follows:





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